Application Notes and Protocols for ZK 187638 in Cell Culture

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Compound of Interest

Compound Name:	*ZK 187638*
Cat. No.:	*B1684396*

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These application notes provide detailed protocols for the preparation and use of **ZK 187638**, a noncompetitive antagonist of the α-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor, for in vitro cell culture experiments.

Introduction

ZK 187638, with the chemical name 2,3-Dimethyl-6-phenyl-12H-[1][2]dioxolo[4,5-h]imidazo[1,2-c][2][3]benzodiazepine, is a potent and specific inhibitor of AMPA receptors. These receptors are ionotropic glutamate receptors that mediate the majority of fast excitatory synaptic transmission in the central nervous system. By binding to a site distinct from the glutamate binding site, **ZK 187638** noncompetitively inhibits the ion channel, preventing the influx of cations and subsequent neuronal depolarization. This mechanism of action makes **ZK 187638** a valuable tool for studying the roles of AMPA receptors in physiological and pathological processes, including neurodegenerative diseases.

Data Presentation

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Chemical and Physical Properties of ZK 187638

Property	Value
Chemical Name	2,3-Dimethyl-6-phenyl-12H-[1][2]dioxolo[4,5-h]imidazo[1,2-c][2][3]benzodiazepine
Molecular Formula	$C_{20}H_{17}N_3O_2$
Molecular Weight	331.38 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C.

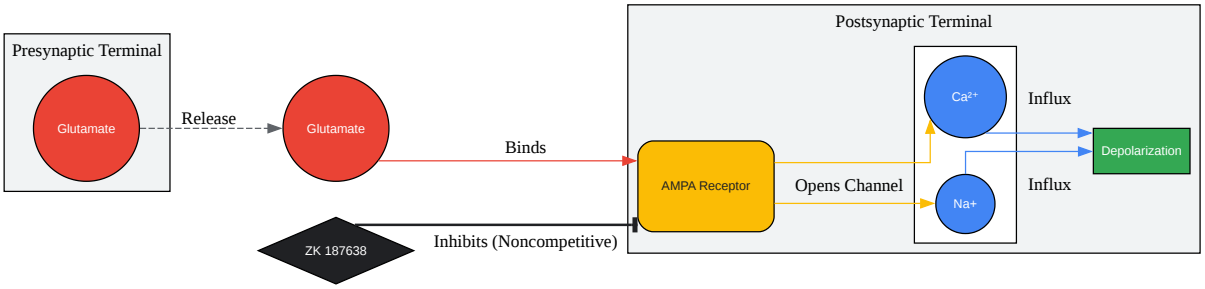
In Vitro Activity of ZK 187638

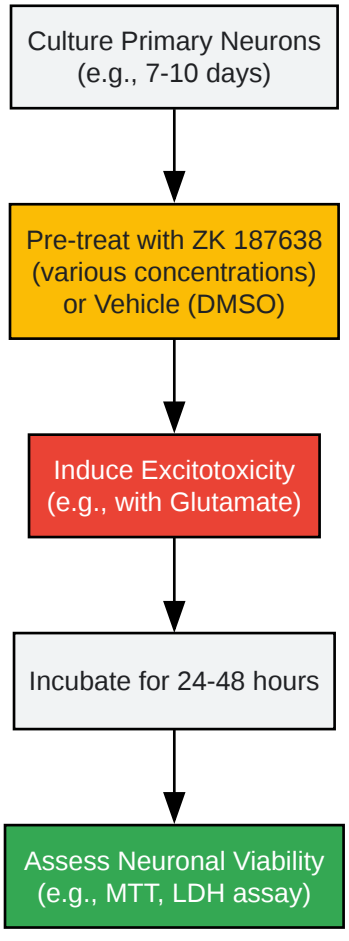
Cell Type	Assay	IC_{50}
Cultured Hippocampal Neurons	Inhibition of kainate-induced currents	3.4 µM[1]

Signaling Pathway

The following diagram illustrates the mechanism of action of **ZK 187638** as a noncompetitive AMPA receptor antagonist.

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